

Barium hydroxide dissociation in aqueous solution.

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Compound of Interest

Compound Name: Barium hydroxide

Cat. No.: B8815605

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An In-depth Technical Guide to the Dissociation of **Barium Hydroxide** in Aqueous Solution

Introduction

Barium hydroxide, $\text{Ba}(\text{OH})_2$, is an inorganic compound that plays a significant role in various chemical applications, from analytical chemistry to organic synthesis.[1] It is classified as a strong base, a characteristic governed by its dissociation behavior in aqueous solutions.[2][3] Although sparingly soluble in water, the dissolved portion of **barium hydroxide** ionizes completely, releasing hydroxide ions (OH^-) and significantly increasing the pH of the solution.[4] This guide provides a comprehensive technical overview of the dissociation process, quantitative solubility data, and detailed experimental protocols for its characterization, aimed at researchers and chemical development professionals.

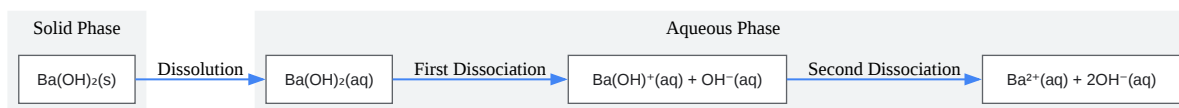
Fundamentals of Dissociation

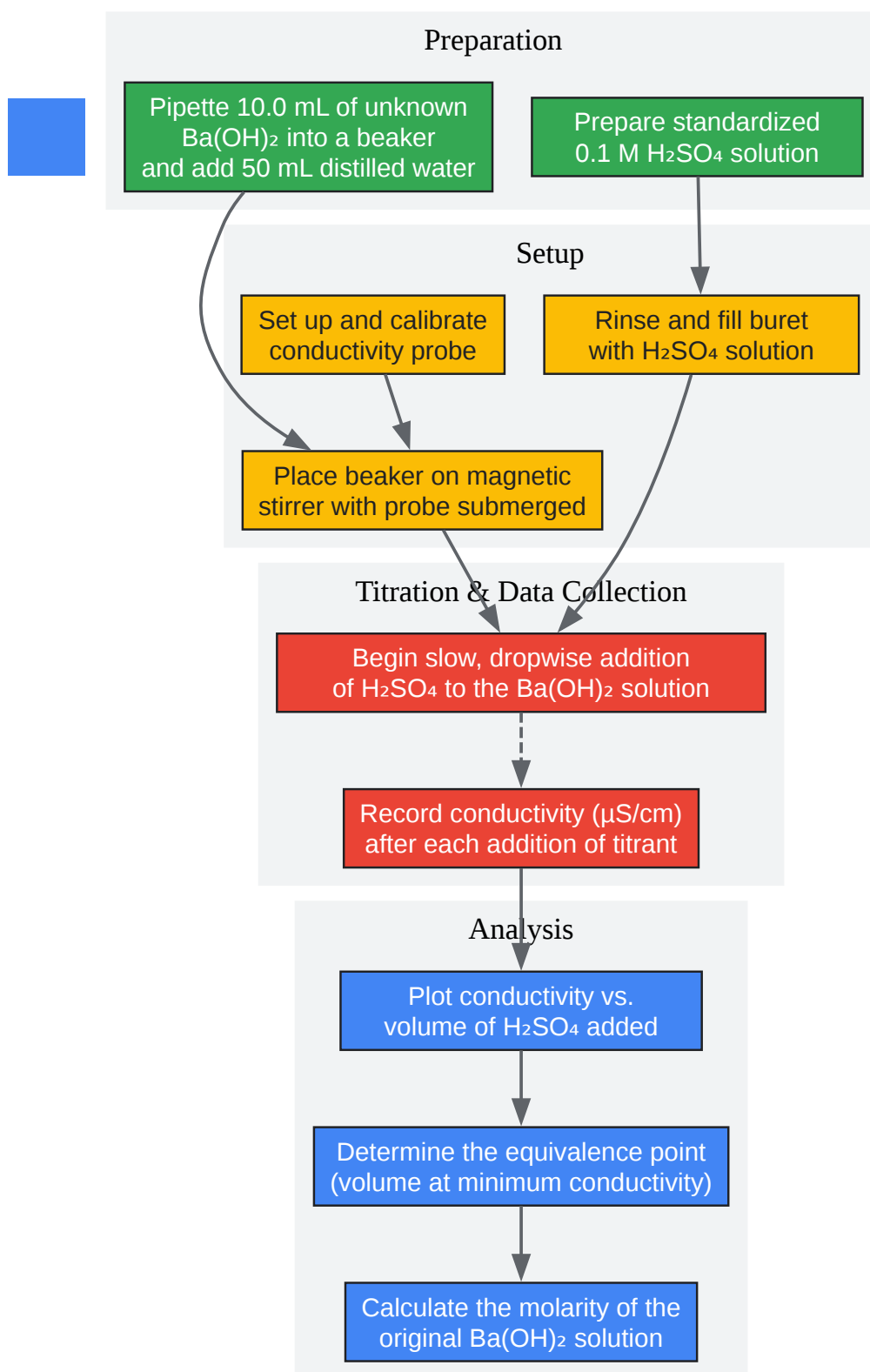
The dissolution and dissociation of **barium hydroxide** in water is a two-stage process. First, the solid $\text{Ba}(\text{OH})_2$ dissolves to form an aqueous molecule. Subsequently, this aqueous molecule dissociates in a stepwise manner to yield a barium ion (Ba^{2+}) and two hydroxide ions (OH^-).

The overall dissociation reaction is: $\text{Ba}(\text{OH})_2(\text{s}) \rightleftharpoons \text{Ba}^{2+}(\text{aq}) + 2\text{OH}^-(\text{aq})$ [5][6]

As a strong base, the equilibrium of the dissociation for the dissolved portion lies far to the right, meaning that virtually all dissolved $\text{Ba}(\text{OH})_2$ molecules exist as ions in the solution.[2][3]

This complete ionization is the defining characteristic of its strength as a base. It is crucial to distinguish between solubility and dissociation; while $\text{Ba}(\text{OH})_2$ has limited solubility, the fraction that does dissolve dissociates completely.^[4]





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